

Physical and chemical properties of Perfluorobutyl iodide

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Compound of Interest

Compound Name: Perfluorobutyl iodide

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An In-depth Technical Guide to Perfluorobutyl Iodide

Introduction

Perfluorobutyl iodide (PFBI), also known as nonafluoro-1-iodobutane, is a versatile organofluorine compound with the chemical formula C_4F_9I .^[1] Its unique structure, featuring a perfluorinated butyl chain and a reactive iodine atom, makes it a critical intermediate in organic synthesis.^[2] The presence of the perfluoroalkyl group imparts desirable properties such as high thermal stability, chemical inertness, and low surface energy to the molecules it is incorporated into.^[3] This guide provides a comprehensive overview of the physical and chemical properties of **perfluorobutyl iodide**, its synthesis, reactivity, applications, and safety considerations, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Perfluorobutyl iodide is a colorless to pinkish or purple liquid with a pungent odor.^{[1][4]} It is stable under normal conditions but is light-sensitive and incompatible with strong oxidizing agents, metals, and bases.^{[4][5]}

Table of Physical Properties

Property	Value	Reference
Molecular Formula	C4F9I	[1]
Molecular Weight	345.93 g/mol	[1]
Melting Point	-88 °C / -126.4 °F	[4][5]
Boiling Point	64 - 67 °C / 147.2 - 152.6 °F	[4][5]
Density	2.010 g/mL at 25 °C	[5][6]
Vapor Pressure	133 mbar at 19 °C	[4]
Refractive Index (n _{20/D})	1.3285	[5][6]
Flash Point	> 115 °C / > 239 °F	[4]

Chemical Reactivity and Applications

The utility of **perfluorobutyl iodide** in organic synthesis stems from the reactivity of the carbon-iodine bond. The iodine atom acts as a good leaving group, allowing the facile introduction of the perfluorobutyl group (C4F9) into a wide range of organic molecules.[2] This process is valuable for modifying the properties of pharmaceuticals and advanced materials.

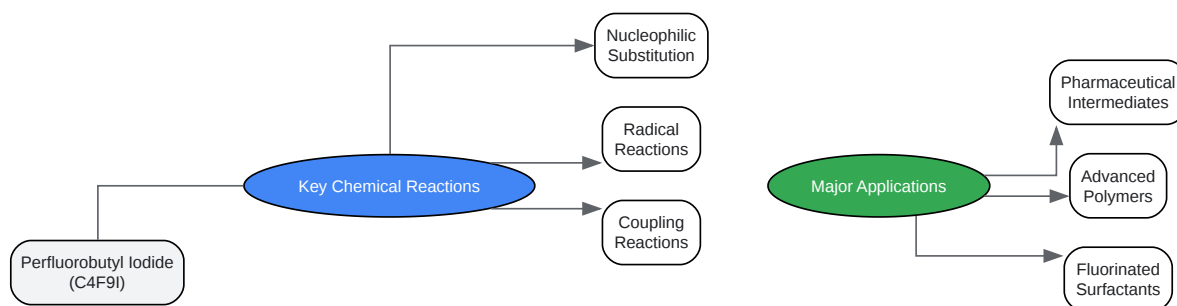
Key reactions involving **perfluorobutyl iodide** include:

- **Nucleophilic Substitution:** The iodide is readily displaced by nucleophiles.
- **Radical Reactions:** The C-I bond can be cleaved to generate the perfluorobutyl radical, which can then participate in various addition and coupling reactions.[7]
- **Coupling Reactions:** It is used in various metal-catalyzed cross-coupling reactions.

These reactions make it a key intermediate in the production of:

- **Fluorinated Surfactants and Finishing Agents:** Imparting hydrophobicity and oleophobicity to surfaces.[8][9]
- **Advanced Polymers and Materials:** For applications in electronics and high-performance lubricants.[2][3]

- Pharmaceuticals: The introduction of a perfluoroalkyl chain can enhance the metabolic stability, bioavailability, and lipophilicity of drug candidates.[10][11] For instance, it is used in the synthesis of indole compounds which have shown potential as anti-cancer, anti-microbial, and anti-diabetic agents.[8]



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Reactivity and Application Pathways of **Perfluorobutyl Iodide**.

Experimental Protocols

Synthesis of Perfluorobutyl Iodide

A modern and efficient method for synthesizing **perfluorobutyl iodide** uses perfluoropentanoic acid as the starting material in a "one-step" process catalyzed by an aluminate ionic liquid. This method is advantageous as the catalyst is recyclable, making it suitable for industrial production.[8]

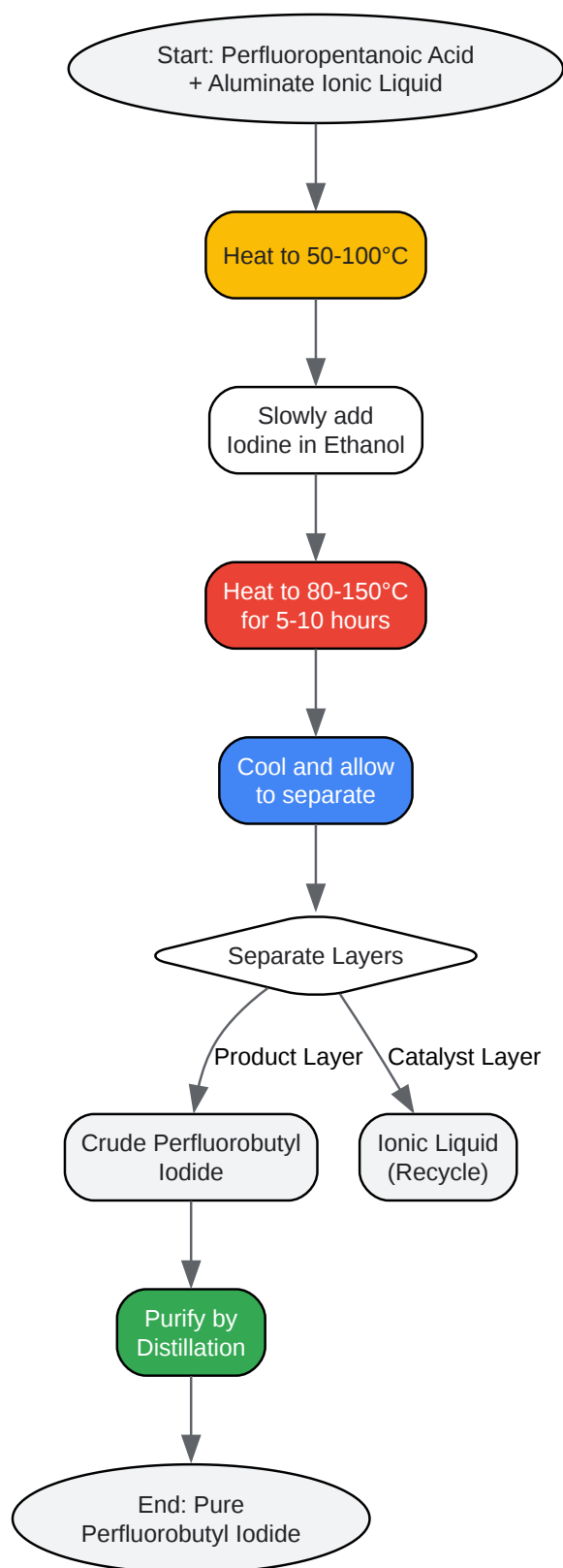
Materials:

- Perfluoropentanoic acid
- Aluminate ionic liquid (catalyst)
- Iodine

- Ethanol
- Reaction kettle with a reflux device

Procedure:

- Add a measured quantity of the aluminate ionic liquid to the reaction kettle.[8]
- Add perfluoropentanoic acid to the kettle.[8]
- Heat the mixture to a temperature between 50-100°C.[8]
- Slowly add an ethanol solution of iodine dropwise into the reaction mixture.[8][12]
- After the addition is complete, increase the temperature to 80-150°C and continue the reaction for 5-10 hours.[8]
- Allow the reaction mixture to cool and stand, which will cause it to separate into two layers: the aluminate ionic liquid layer and the crude **perfluorobutyl iodide** product layer.[8][12]
- Separate the layers. The ionic liquid can be washed and recycled.[8]
- Purify the crude product by distillation to obtain pure **perfluorobutyl iodide**. [8][12]



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Workflow for the Synthesis of **Perfluorobutyl Iodide**.

Spectroscopic Characterization

The structure and purity of **perfluorobutyl iodide** are typically confirmed using spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^{19}F NMR: Will show characteristic signals for the different fluorine environments in the C_4F_9 chain.
 - ^{13}C NMR: The spectrum will display peaks corresponding to the four distinct carbon atoms of the perfluorobutyl chain, with chemical shifts influenced by the highly electronegative fluorine atoms and the iodine atom.[\[13\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit strong absorption bands characteristic of C-F bonds. The absence of peaks for O-H, N-H, or C=O groups confirms the purity of the compound.[\[14\]](#)
- Mass Spectrometry (MS): Mass spectral analysis will show the molecular ion peak and characteristic fragmentation patterns corresponding to the loss of iodine and various fluorocarbon fragments, confirming the molecular weight and structure.[\[15\]](#)

Safety and Handling

Perfluorobutyl iodide is considered a hazardous chemical.[\[4\]](#)

Hazards:

- Causes skin irritation.[\[1\]](#)[\[16\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[16\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[16\]](#)
- Toxic to aquatic life with long-lasting effects.[\[16\]](#)[\[17\]](#)

Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[17]
- Use only in a well-ventilated area or under a chemical fume hood.[17]
- Avoid breathing vapors or mist.[16]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Protect from direct sunlight and light, as the compound is light-sensitive.[4]
- Keep away from incompatible materials such as strong oxidizing agents, metals, and bases. [4][5]

Conclusion

Perfluorobutyl iodide is a valuable and versatile fluorinated building block in modern chemistry. Its unique combination of a stable perfluoroalkyl chain and a reactive iodine atom allows for the efficient synthesis of a wide array of high-performance materials and complex organic molecules.[2][9] Understanding its physical properties, chemical reactivity, and proper handling procedures is essential for its safe and effective use in research and development, particularly in the fields of materials science and drug discovery.

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